

Isocaproaldehyde CAS number and alternative names (4-Methylpentanal).

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An In-depth Technical Guide to Isocaproaldehyde (4-Methylpentanal)

CAS Number: 1119-16-0

This technical guide provides a comprehensive overview of **isocaproaldehyde** (4-methylpentanal), a significant aldehyde in both biological systems and synthetic chemistry. This document is intended for researchers, scientists, and professionals in drug development, offering detailed information on its chemical identity, properties, synthesis, analysis, and biological relevance.

Chemical Identity and Properties

Isocaproaldehyde, systematically named 4-methylpentanal, is a branched-chain aliphatic aldehyde. It is also commonly referred to as **isocaproaldehyde** or isohexanal.[1][2][3]

Alternative Names and Identifiers



Identifier Type	Value	
CAS Number	1119-16-0[1][3]	
IUPAC Name	4-Methylpentanal[3]	
Synonyms	Isocaproaldehyde, 4-Methylvaleraldehyde, Isohexanal, Pentanal, 4-methyl-[1][3]	
Molecular Formula	C ₆ H ₁₂ O[3]	
Molecular Weight	100.16 g/mol [3]	
InChI Key	JGEGJYXHCFUMJF-UHFFFAOYSA-N	
SMILES	CC(C)CCC=O	

Physicochemical Properties

A summary of the key physicochemical properties of 4-methylpentanal is provided below.

Property	Value	Reference
Appearance	Colorless liquid with a pungent odor	[3]
Boiling Point	121 °C	
Density	0.803 g/cm ³	-
Flash Point	21 °C	
Solubility	Slightly soluble in water; soluble in organic solvents	_
Vapor Pressure	16.9 mmHg at 25°C	[4]

Biological Significance

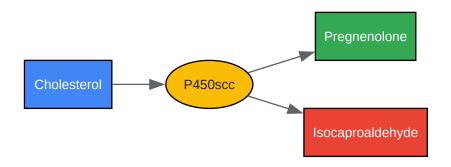
Isocaproaldehyde is a naturally occurring molecule in mammals, primarily known as a byproduct of steroidogenesis.



Role in Steroidogenesis

The initial and rate-limiting step in the synthesis of all steroid hormones is the conversion of cholesterol to pregnenolone. This process, which occurs in the mitochondria, is catalyzed by the enzyme cholesterol side-chain cleavage enzyme (P450scc). The reaction involves the oxidative cleavage of the cholesterol side chain, yielding pregnenolone and **isocaproaldehyde**.

The overall transformation can be depicted as follows:

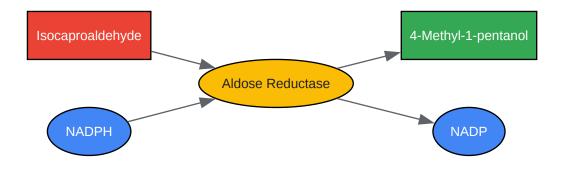


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Fig. 1: Cholesterol side-chain cleavage pathway.

Detoxification Pathway

The accumulation of aldehydes can be toxic to cells. **Isocaproaldehyde**, generated during steroidogenesis, is detoxified through enzymatic reduction. The primary enzyme responsible for this is aldose reductase, which catalyzes the NADPH-dependent reduction of **isocaproaldehyde** to the corresponding alcohol, 4-methyl-1-pentanol.



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